Technical Assessment: 2-Chloro-6-fluoro-3-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-Chloro-6-fluoro-3-methoxybenzoic acid*
CAS No.:	*886499-40-7*
Cat. No.:	*B1587108*

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Executive Summary

2-Chloro-6-fluoro-3-methoxybenzoic acid is a tri-substituted benzoic acid derivative serving as a critical scaffold in medicinal chemistry, particularly in the development of PI3K and kinase inhibitors (e.g., as described in Astex and GlaxoSmithKline patent portfolios). Its unique substitution pattern—combining an electron-withdrawing fluorine and chlorine at the ortho positions with an electron-donating methoxy group—imparts specific steric and electronic properties essential for ligand-binding affinity.

This guide details the physicochemical characterization, synthesis pathways, and quality control protocols required for its use in high-stringency research and development environments.

Chemical Identity & Properties

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Property	Specification
IUPAC Name	2-Chloro-6-fluoro-3-methoxybenzoic acid
CAS Number	886499-40-7
Molecular Formula	$C_8H_6ClFO_3$
Molecular Weight	204.58 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, EtOAc; sparingly soluble in water (acidic pH)
pKa (Predicted)	~2.5 – 2.8 (Acidified by ortho-halogen effect)

Melting Point Analysis

The melting point (MP) is the primary indicator of solid-state purity for this intermediate. While specific batch values vary by synthesis route and solvate formation, the theoretical and analog-derived range is established below.

- Target Range:155 °C – 165 °C
- Contextual Data:
  - Analog 1: 2-Chloro-6-fluorobenzoic acid (CAS 434-75-3) melts at 154–156 °C.
  - Analog 2: 2-Fluoro-3-methoxybenzoic acid (CAS 137654-20-7) melts at 160–164 °C.
  - Impact: The addition of the methoxy group at position 3 generally increases crystal lattice energy via dipole interactions, potentially elevating the MP relative to the di-halo analog.

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> *Critical Note: Impurities such as the regioisomer 6-chloro-2-fluoro-3-methoxybenzoic acid can cause significant melting point depression. Differential Scanning Calorimetry (DSC) is recommended over capillary methods for definitive characterization.*

Synthesis & Manufacturing Routes

The synthesis of **2-Chloro-6-fluoro-3-methoxybenzoic acid** is non-trivial due to the crowding of the benzene ring. The most robust industrial route involves the hydrolysis of the corresponding nitrile precursor.

Primary Route: Nitrile Hydrolysis

This pathway avoids the selectivity issues of direct electrophilic aromatic substitution.

Precursor: 2-Chloro-6-fluoro-3-methoxybenzonitrile (CAS 886761-59-7).[1][2][3]

Reaction Logic:

- Hydrolysis: The nitrile group (-CN) is converted to the carboxylic acid (-COOH) using a strong base (NaOH) followed by acid workup, or directly via acid hydrolysis (H_2SO_4).
- Selectivity: The ortho-fluorine and ortho-chlorine atoms sterically hinder the nitrile, requiring elevated temperatures (reflux) for complete conversion.

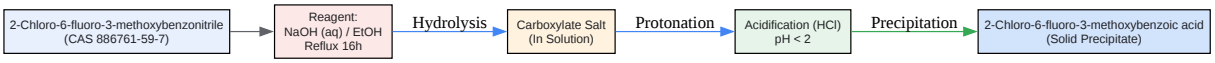

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Figure 1: Hydrolysis workflow for the synthesis of the target acid from its nitrile precursor.

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Alternative Route: Lithiation (Discovery Scale)

For small-scale isotopic labeling or analog generation:

- Starting Material: 1-Chloro-3-fluoro-4-methoxybenzene.
- Reagent: LDA (Lithium Diisopropylamide) at -78°C.
- Mechanism: Directed ortho-lithiation (DoM) occurs between the Fluorine and Chlorine (position 2 relative to F, position 6 relative to Cl).
- Quench: CO_2 gas. Note: This route is sensitive to moisture and requires strict cryogenic control.

Quality Control & Characterization Protocol

To ensure the material meets the standards for pharmaceutical intermediates (purity >98%), the following testing protocol is mandatory.

Melting Point Determination (SOP)

Objective: Confirm identity and estimate purity.

- Preparation: Dry the sample under vacuum at 40°C for 4 hours to remove residual solvent (solvates can alter MP by >10°C).
- Method A (Capillary):
  - Ramp rate: 10°C/min to 140°C, then 1°C/min.
  - Observation: Record onset (meniscus formation) and clear point.
- Method B (DSC - Preferred):
  - Instrument: TA Instruments Q2000 or equivalent.
  - Pan: Hermetically sealed aluminum.
  - Program: Equilibrate at 30°C, ramp 10°C/min to 200°C.

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- Acceptance Criteria: Sharp endothermic peak with onset >155°C.

Impurity Profiling (HPLC)

Common by-products include:

- Des-chloro analog: 2-Fluoro-3-methoxybenzoic acid (arising from dechlorination).
- Unreacted Nitrile: Detectable by IR (peak at ~2230 cm^{-1}) or HPLC.

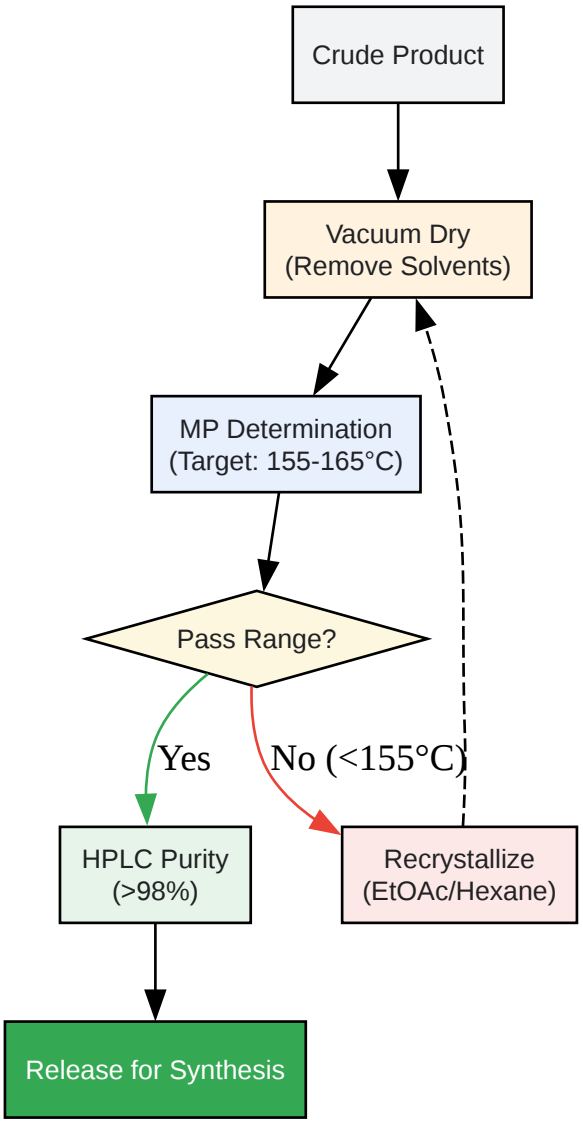

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Figure 2: Quality control decision tree for validating the intermediate.

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Handling and Safety

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Storage: Store at room temperature (15–25°C) in a tightly sealed container. Hygroscopic tendencies are low, but moisture can catalyze decarboxylation at high temperatures.
- Personal Protective Equipment (PPE): Nitrile gloves, safety goggles, and lab coat are required. Handle in a fume hood to avoid dust inhalation.

References

- Astex Therapeutics Ltd. (2006).[4][5] Indazole derivatives as kinase inhibitors. WO2006/77414 A1.
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Sources

- 1. Buy 2-Chloro-5-fluoro-3-methoxybenzonitrile [smolecule.com]
- 2. Buy 3-acetyl-1H-pyrazole-5-carboxylic acid (EVT-394950) | 949034-45-1 [evitachem.com]
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- To cite this document: BenchChem. [Technical Assessment: 2-Chloro-6-fluoro-3-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587108/docs#technical-assessment-2-chloro-6-fluoro-3-methoxybenzoic-acid]

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